

Application Notes & Protocols: Ethyl 6-chloro-4-methylpyridine-2-carboxylate

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Compound of Interest

Compound Name: *Ethyl 6-chloro-4-methylpyridine-2-carboxylate*

Cat. No.: *B1425257*

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Compound Profile & Significance

Ethyl 6-chloro-4-methylpyridine-2-carboxylate is a halogenated pyridine derivative that serves as a versatile intermediate in organic synthesis. Its structure, featuring a reactive chlorine atom, an ester functional group, and a pyridine core, makes it a valuable building block in the development of novel pharmaceutical and agrochemical compounds.^{[1][2]} Specifically, its utility has been demonstrated in the synthesis of antibacterial drugs and as a key component in the development of herbicides and insecticides.^[2] Proper handling and storage are not merely procedural; they are critical for ensuring the compound's integrity for synthesis, preventing degradation, and guaranteeing the safety of laboratory personnel. This document provides a comprehensive guide based on established safety protocols and chemical reactivity principles.

Physicochemical & Safety Data

A thorough understanding of the compound's properties is the foundation of safe handling. The data below has been consolidated from various supplier safety data sheets and chemical databases.

| Property | Value | Source |
|---------------------|--|---|
| Chemical Formula | <chem>C9H10ClNO2</chem> | [2] |
| Molecular Weight | 199.63 g/mol | [2] [3] |
| CAS Number | 1122090-50-9 | [2] |
| Appearance | Colorless liquid or solid | [1] |
| Melting Point | -2°C (approx.) | [1] |
| Boiling Point | 235°C (approx.) / 311.5°C | [1] [2] |
| Solubility | Soluble in organic solvents (e.g., ethanol, DMSO) | [1] |
| Storage Temperature | 2-8°C, under inert atmosphere | [2] |

GHS Hazard Profile: While a specific, universally adopted GHS classification for this exact CAS number is not consistently available, related chlorinated pyridine and pyrimidine compounds are classified as hazardous.[\[4\]](#)[\[5\]](#) Based on the structure and data for analogous compounds, the following hazards should be assumed:

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[4\]](#)
- Serious Eye Damage/Irritation (Category 2): Causes serious eye irritation.[\[4\]](#)[\[5\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[4\]](#)[\[5\]](#)
- Acute Toxicity (Oral, Dermal, Inhalation): May be harmful if swallowed, in contact with skin, or if inhaled.[\[5\]](#)

It is flammable and may form explosive mixtures with strong oxidizing agents.[\[1\]](#) Combustion can release toxic gases such as nitrogen oxides (NOx), carbon monoxide (CO), and hydrogen chloride (HCl) gas.[\[6\]](#)

Core Handling Protocols

The primary directive when handling **Ethyl 6-chloro-4-methylpyridine-2-carboxylate** is the stringent avoidance of contact and inhalation. Due to its classification as a skin, eye, and respiratory irritant, all operations must be conducted within a certified chemical fume hood.[7]
[8]

Required Personal Protective Equipment (PPE)

The selection of PPE is non-negotiable and is based on a risk assessment of the compound's irritant properties and potential for systemic effects.

- Hand Protection: Nitrile gloves are mandatory. Given that chlorinated solvents can degrade some materials, inspect gloves for integrity before and during use. For extended operations or direct immersion potential, double-gloving is recommended.[9]
- Eye Protection: ANSI Z87.1-compliant safety glasses with side shields are the minimum requirement. However, when transferring liquids or there is any risk of splashing, splash-proof chemical goggles must be worn.[7]
- Body Protection: A flame-resistant lab coat must be worn and kept fully fastened. Ensure it is laundered separately from personal clothing.[8][10]
- Respiratory Protection: All work should be performed in a fume hood.[7] If engineering controls fail or for emergency situations, a NIOSH-approved respirator with an organic vapor cartridge is necessary.[6]

General Laboratory Handling Workflow

The following workflow is designed to minimize exposure and maintain compound purity throughout the handling process.

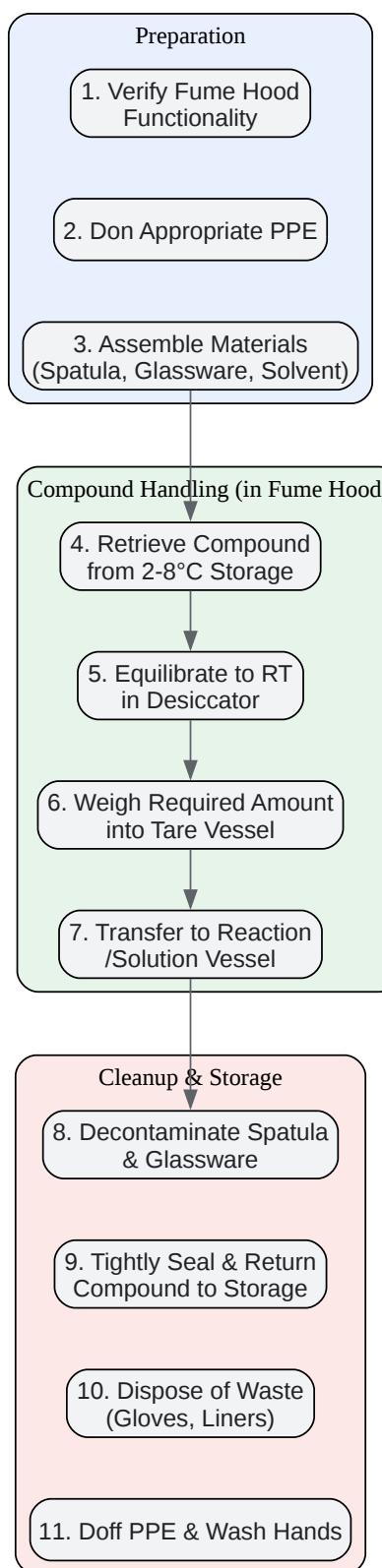
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Figure 1: Standard workflow for handling **Ethyl 6-chloro-4-methylpyridine-2-carboxylate**.

Protocol: Weighing and Dispensing

- Preparation: Designate a specific area within the chemical fume hood for weighing. Place a marble balance stone or similar stable surface inside.
- Equilibration: Remove the sealed container of **Ethyl 6-chloro-4-methylpyridine-2-carboxylate** from its 2-8°C storage. Place it in a desiccator at room temperature for at least 20-30 minutes. Causality: This crucial step prevents atmospheric moisture from condensing on the cold container, which could hydrolyze the ester and compromise the compound's integrity.
- Tare: Place a clean, dry weighing vessel (e.g., a glass vial or beaker) on the analytical balance and tare.
- Dispensing: Open the primary container inside the fume hood. Using a clean spatula, carefully transfer the desired amount of the compound to the tared vessel. Work deliberately to avoid generating airborne dust or droplets.
- Sealing: Immediately and tightly seal the primary container, purging with an inert gas like argon or nitrogen if available, to protect the remaining compound.
- Record: Record the final mass.

Protocol: Solution Preparation

- Solvent Selection: Choose a suitable, dry (anhydrous) organic solvent in which the compound is soluble, such as ethanol or dimethyl sulfoxide (DMSO).[\[1\]](#)
- Vessel Preparation: Ensure the reaction flask or beaker is clean, dry, and appropriately sized for the final volume.
- Transfer: Add the weighed **Ethyl 6-chloro-4-methylpyridine-2-carboxylate** to the vessel.
- Dissolution: Inside the fume hood, slowly add the desired volume of the anhydrous solvent to the vessel containing the compound.
- Mixing: If necessary, use a magnetic stirrer or gentle agitation to ensure complete dissolution. Avoid vigorous splashing.

- Final Steps: Once dissolved, the solution is ready for use in the subsequent synthetic step. If the solution is to be stored, it should be kept in a tightly sealed container under an inert atmosphere.

Storage and Stability Management

Proper storage is essential to maintain the chemical's purity and reactivity over time.

- Temperature: Store containers in a refrigerator at 2-8°C.[\[2\]](#)
- Atmosphere: The compound should be kept in a tightly closed container, preferably under a dry, inert atmosphere (e.g., nitrogen or argon).[\[4\]](#)[\[6\]](#) This minimizes exposure to air and moisture. It is noted as being potentially air-sensitive.[\[4\]](#)
- Light: Protect from light to prevent potential photodegradation.[\[4\]](#)
- Location: Store in a dedicated, well-ventilated cabinet for combustible solids or liquids, away from incompatible materials.[\[9\]](#)

Incompatible Materials: To prevent dangerous reactions, segregate this compound from:

- Strong Oxidizing Agents: Contact may cause fire or explosion.[\[1\]](#)[\[6\]](#)
- Acids and Bases: Can catalyze the hydrolysis of the ester group.
- Moisture/Water: Will lead to hydrolysis, compromising the compound's structure.[\[6\]](#)

Emergency Procedures

Accidents require immediate and correct responses to mitigate harm.

First Aid Measures

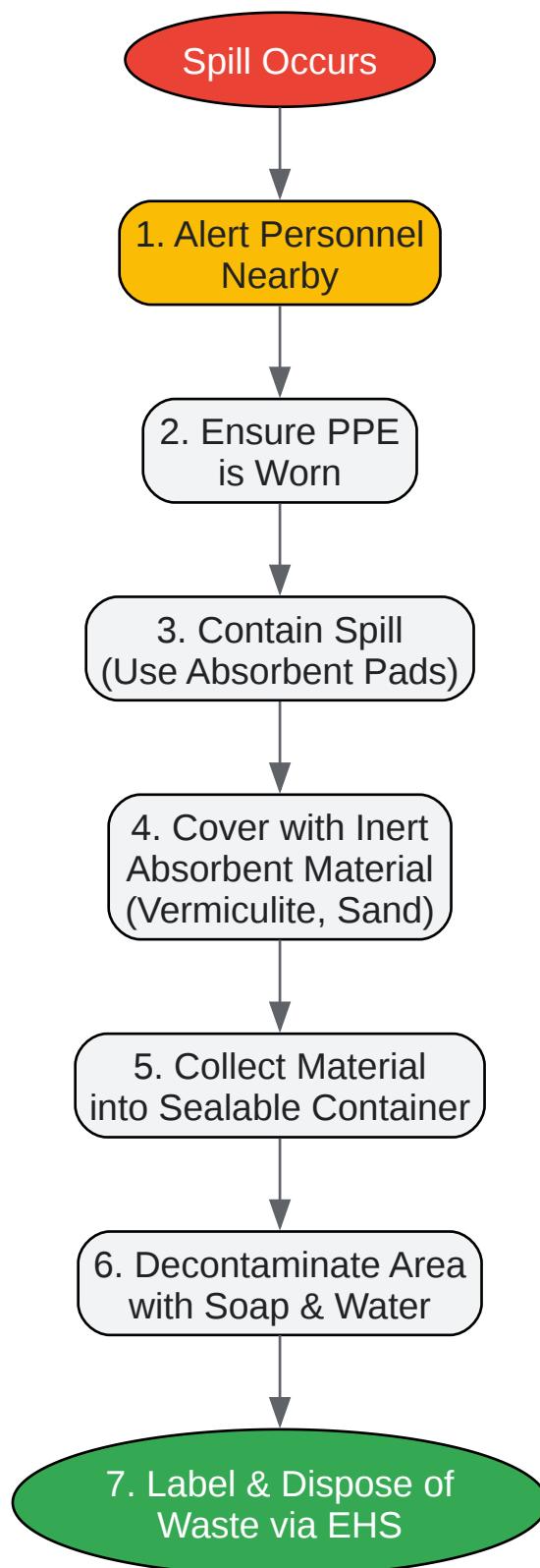
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)[\[11\]](#)

- Skin Contact: Remove all contaminated clothing immediately. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[7][11]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing. If the person feels unwell or breathing is difficult, seek immediate medical attention.[4][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[7][11]

Spill Response Protocol

This protocol is for small, manageable spills (<100 mL) inside a chemical fume hood. For large spills or any spill outside of a fume hood, evacuate the area and contact emergency services.

[7][12]



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Figure 2: Decision workflow for responding to a minor chemical spill.

- Containment: Prevent the spill from spreading by encircling it with an inert absorbent material like vermiculite, sand, or commercial spill pillows.[9][11][13]
- Absorption: Gently cover the spill with the absorbent material, working from the outside in.
- Collection: Once fully absorbed, carefully sweep or scoop the material into a labeled, sealable container for hazardous waste.
- Decontamination: Clean the spill area with soap and water, then wipe dry.[13]
- Disposal: All contaminated materials (absorbent, gloves, pads) must be placed in the sealed container and disposed of through your institution's Environmental Health & Safety (EHS) office.[8]

Waste Disposal

All waste containing **Ethyl 6-chloro-4-methylpyridine-2-carboxylate**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous chemical waste.[8]

- Collect waste in a clearly labeled, sealed, and compatible container.
- Do not mix with incompatible waste streams.
- Arrange for pickup and disposal according to local, state, and federal regulations through your institution's EHS department.[8]

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References

- 1. chembk.com [chembk.com]
- 2. Ethyl 6-chloro-4-methylpyridine-2-carboxylate [myskinrecipes.com]

- 3. scbt.com [scbt.com]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. fishersci.com [fishersci.com]
- 7. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 8. jubilantingrevia.com [jubilantingrevia.com]
- 9. 12 Safety Precautions To Follow When Handling Pyridine [postapplescientific.com]
- 10. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 11. safety.fsu.edu [safety.fsu.edu]
- 12. chemkleancorp.com [chemkleancorp.com]
- 13. safety.rice.edu [safety.rice.edu]
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